

(1R,2R,5S)-Neomenthyl Amine: A Comprehensive Technical Guide for Advanced Synthesis

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Compound of Interest

Compound Name: (1r,2r,5s)-Neomenthyl amine

CAS No.: 51743-63-6

Cat. No.: B1599481

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Introduction

(1R,2R,5S)-Neomenthyl amine, a chiral amine derived from the neomenthol scaffold, is a valuable building block in modern organic synthesis, particularly within the pharmaceutical and agrochemical industries. Its rigid cyclohexane backbone, adorned with three well-defined stereocenters, makes it an effective chiral auxiliary and a versatile synthon for the introduction of chirality in target molecules. This guide provides an in-depth overview of the physicochemical properties, synthesis, applications, and safety considerations for **(1R,2R,5S)-Neomenthyl amine**, intended for researchers, scientists, and professionals in drug development.

Physicochemical Properties and Identification

(1R,2R,5S)-Neomenthyl amine is a primary amine with a distinct stereochemical configuration. Its fundamental properties are summarized in the table below.

Property	Value	Source
CAS Number	51743-63-6	[1][2][3]
Molecular Formula	C ₁₀ H ₂₁ N	[1][3]
Molecular Weight	155.28 g/mol	[1][3]
Systematic Name	(1R,2R,5S)-5-Methyl-2-(1-methylethyl)cyclohexan-1-amine	[1]
Stereochemistry	Absolute	[1]
Defined Stereocenters	3 of 3	[1]

Stereochemical Configuration

The stereochemical descriptors (1R, 2R, 5S) define the absolute configuration of the three chiral centers on the cyclohexane ring. This specific arrangement of the isopropyl, methyl, and amino groups dictates its three-dimensional shape, which is the cornerstone of its utility in asymmetric synthesis.

Synthesis of (1R,2R,5S)-Neomenthyl Amine

The synthesis of enantiomerically pure amines is a critical challenge in organic chemistry. For **(1R,2R,5S)-Neomenthyl amine**, both biocatalytic and traditional synthetic routes can be envisioned.

Biocatalytic Asymmetric Synthesis from (-)-Menthone

A highly efficient and stereoselective method for the synthesis of (+)-neomenthylamine has been developed utilizing a transaminase from *Vibrio fluvialis* (VfTA).[4][5] This biocatalytic approach offers a green and effective alternative to traditional chemical methods.

The process involves the asymmetric amination of (-)-menthone using an amino donor, such as (S)- α -methylbenzylamine (S-MBA), catalyzed by the ω -transaminase. The enzyme facilitates the stereoselective transfer of the amino group to the ketone, yielding the desired (+)-neomenthylamine with high enantiomeric excess.

Experimental Protocol: Preparative-Scale Biocatalytic Synthesis[4]

- Reaction Setup: A 300 mL reaction mixture is prepared containing 10 mM (-)-menthone, 60 mM (S)- α -methylbenzylamine (S-MBA) as the amino donor, 2 mM pyridoxal 5'-phosphate (PLP) as a cofactor, and 100 g/L of whole cells of *E. coli* expressing the *Vibrio fluvialis* transaminase (VfTA) in potassium phosphate buffer (pH 6.0).
- Incubation: The reaction mixture is incubated at 30 °C with shaking at 200 rpm for 28 hours.
- Work-up: The reaction is quenched by the addition of 15 mL of 10 M NaOH solution. The product is then extracted with methyl tert-butyl ether (MTBE) (3 x 300 mL).
- Isolation: The combined organic extracts are dried over anhydrous Na₂SO₄ and concentrated under reduced pressure to yield the (+)-neomenthylamine product.

- Reduction: The imine is then reduced in situ using a suitable reducing agent, such as sodium cyanoborohydride (NaBH_3CN) or catalytic hydrogenation, to yield **(1R,2R,5S)-Neomenthyl amine**.

The stereochemical outcome of the reduction is influenced by the steric hindrance of the neomenthone structure, which can direct the hydride attack to form the desired stereoisomer.

Applications in Asymmetric Synthesis

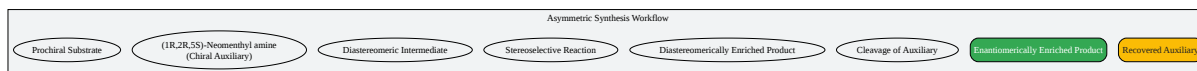
The primary application of **(1R,2R,5S)-Neomenthyl amine** in drug development and fine chemical synthesis is as a chiral auxiliary or a chiral resolving agent.

Chiral Auxiliary

A chiral auxiliary is a stereogenic group that is temporarily incorporated into a prochiral substrate to control the stereochemical outcome of a subsequent reaction. The rigid and well-defined stereochemistry of **(1R,2R,5S)-Neomenthyl amine** makes it an excellent candidate for this role.

Mechanism of Action:

- Attachment: The amine functionality of **(1R,2R,5S)-Neomenthyl amine** is reacted with a prochiral substrate (e.g., a carboxylic acid) to form a diastereomeric intermediate (e.g., an amide).
- Stereodirected Reaction: The chiral environment provided by the neomenthyl group directs the approach of a reagent to one face of the molecule, leading to a highly diastereoselective reaction.
- Cleavage: The chiral auxiliary is then cleaved from the product, yielding the desired enantiomerically enriched compound and recovering the auxiliary for potential reuse.



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Chiral Resolving Agent

(1R,2R,5S)-Neomenthyl amine can also be employed as a chiral resolving agent to separate a racemic mixture of chiral carboxylic acids.[7][8]

Principle of Resolution:

The amine reacts with the racemic acid to form a mixture of diastereomeric salts. These diastereomeric salts often have different physical properties, such as solubility, allowing for their separation by fractional crystallization.[9] Once separated, the individual diastereomeric salts can be treated with an acid or base to regenerate the enantiomerically pure acid and the chiral amine resolving agent.

Spectroscopic Characterization

While experimental spectra for **(1R,2R,5S)-Neomenthyl amine** are not readily available in the public domain, the expected NMR signatures can be predicted based on its structure and general principles of NMR spectroscopy.[10][11]

¹H NMR Spectroscopy (Predicted)

- **N-H Protons:** A broad singlet is expected for the two protons of the primary amine group (NH₂), typically in the range of 1.0-3.5 ppm. The chemical shift can be concentration and solvent dependent.
- **C-H Protons adjacent to Nitrogen:** The proton on the carbon bearing the amino group (CH-NH₂) is expected to be a multiplet in the region of 2.5-3.5 ppm.

- **Cyclohexane Ring Protons:** A series of complex multiplets are expected for the methylene (CH₂) and methine (CH) protons of the cyclohexane ring, typically in the range of 0.8-2.0 ppm.
- **Isopropyl and Methyl Protons:** Doublets for the methyl groups of the isopropyl moiety and a doublet for the methyl group on the cyclohexane ring are expected in the upfield region, typically between 0.7-1.2 ppm.

¹³C NMR Spectroscopy (Predicted)

- **Carbon attached to Nitrogen:** The carbon atom directly bonded to the amino group (C-NH₂) is expected to have a chemical shift in the range of 45-60 ppm.
- **Cyclohexane Ring Carbons:** The other carbon atoms of the cyclohexane ring are expected to appear in the range of 20-45 ppm.
- **Isopropyl and Methyl Carbons:** The carbons of the isopropyl and methyl groups are expected in the upfield region, typically between 15-25 ppm.

Safety and Handling

A specific Safety Data Sheet (SDS) for **(1R,2R,5S)-Neomenthyl amine** (CAS 51743-63-6) is not widely available. However, based on the general properties of aliphatic amines and related compounds, the following precautions should be taken.

Potential Hazards:

- **Corrosivity:** Amines can be corrosive to the skin and eyes, potentially causing severe burns. [\[1\]](#)
- **Toxicity:** Harmful if swallowed, in contact with skin, or if inhaled. [\[12\]](#)
- **Irritation:** May cause respiratory irritation.

Recommended Handling Procedures:

- **Ventilation:** Handle in a well-ventilated area or in a fume hood to avoid inhalation of vapors.

- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.
 - Skin Protection: Wear chemically resistant gloves (e.g., nitrile or neoprene), a lab coat, and closed-toe shoes.
 - Respiratory Protection: If ventilation is inadequate, use a respirator with an appropriate cartridge for organic vapors and ammonia.
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and acids. Keep the container tightly closed.
- First Aid:
 - Eye Contact: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
 - Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.
 - Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Conclusion

(1R,2R,5S)-Neomenthyl amine is a stereochemically rich and valuable compound for synthetic chemists. Its utility as a chiral auxiliary and resolving agent, coupled with the development of efficient biocatalytic synthesis routes, positions it as an important tool in the synthesis of enantiomerically pure molecules for the pharmaceutical and other life science industries. Proper handling and adherence to safety protocols are essential when working with this and other amine-containing compounds.

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